

Technical Guide: Properties of 2-methyl-N-phenylaniline (CAS 1205-39-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-methyl-N-phenylaniline

Cat. No.: B073849

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core properties of **2-methyl-N-phenylaniline** (CAS 1205-39-6), also known as N-phenyl-o-toluidine or 2-methyldiphenylamine. This document consolidates available data on its chemical and physical properties, safety information, and established synthetic and analytical methodologies. Due to a lack of specific studies on its biological activity, this guide also presents a hypothetical metabolic pathway based on the known metabolism of structurally related aromatic amines. All quantitative data is summarized in structured tables for ease of reference. Detailed experimental protocols for its synthesis and characterization are provided, along with visual diagrams to illustrate the synthetic workflow and a putative metabolic pathway. This guide is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development who are working with or interested in this compound.

Chemical and Physical Properties

2-methyl-N-phenylaniline is a substituted diarylamine that serves as a versatile intermediate in organic synthesis.^[1] Its structural characteristics, featuring a phenyl group and a methyl-substituted phenyl group attached to a secondary amine, impart specific physical and chemical properties that are critical for its application in various chemical transformations.^[1]

Table 1: General and Physical Properties of **2-methyl-N-phenylaniline**

Property	Value	Reference(s)
CAS Number	1205-39-6	[2] [3] [4] [5] [6]
Molecular Formula	C ₁₃ H ₁₃ N	[2] [5] [6]
Molecular Weight	183.25 g/mol	[1] [3] [5] [6]
IUPAC Name	2-methyl-N-phenylaniline	[3]
Synonyms	N-phenyl-o-toluidine, 2-methyldiphenylamine, 2-anilinotoluene	[3] [4]
Appearance	Colorless to yellow clear liquid or solid/semi-solid	[2] [4]
Boiling Point	305 °C	[4]
Flash Point	144 °C	[4]
Specific Gravity (20/20)	1.07	[4]
Purity	>98.0% (GC)	[4]
Storage Temperature	Room temperature, in a dark place under inert atmosphere	[2] [7]

Safety and Handling

2-methyl-N-phenylaniline is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn when handling this chemical.[\[8\]](#) Work should be conducted in a well-ventilated area or a fume hood.[\[1\]](#)

Table 2: GHS Hazard Information for **2-methyl-N-phenylaniline**

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Reference(s)
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364	[2][4][8]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.	P264, P280, P305+P351+ P338, P337+P313	[2][4][8]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07	Warning	H335: May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405, P501	[2][8]

Experimental Protocols

Synthesis via Buchwald-Hartwig Amination

The primary method for the synthesis of **2-methyl-N-phenylaniline** is the palladium-catalyzed Buchwald-Hartwig amination.^[1] This cross-coupling reaction forms the C-N bond between an aryl halide and an amine.

Protocol:

- Reaction Setup: To an oven-dried Schlenk flask, add $\text{Pd}_2(\text{dba})_3$ (1 mol%), a suitable phosphine ligand (e.g., Xantphos, 2 mol%), and sodium tert-butoxide (1.4 equivalents). The flask is evacuated and backfilled with argon three times.

- **Addition of Reactants:** Anhydrous toluene is added, followed by 2-bromotoluene (1.0 equivalent) and aniline (1.2 equivalents).
- **Reaction Conditions:** The reaction mixture is heated to 100 °C and stirred under an argon atmosphere for 18-24 hours. The progress of the reaction should be monitored by TLC or GC-MS.
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature and filtered through a pad of celite. The filtrate is concentrated under reduced pressure.
- **Purification:** The crude product is purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **2-methyl-N-phenylaniline** as a colorless to pale yellow oil.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

- **Sample Preparation:** Prepare a 10 µg/mL solution of **2-methyl-N-phenylaniline** in a volatile organic solvent such as dichloromethane or ethyl acetate.
- **GC Conditions:**
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 280 °C.
 - Oven Program: Initial temperature of 80 °C for 1 min, ramp to 280 °C at 10 °C/min, and hold for 10 min.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - Injection Mode: Splitless.
- **MS Conditions:**
 - Ionization Mode: Electron Impact (EI) at 70 eV.

- Mass Range: Scan from m/z 50 to 300.

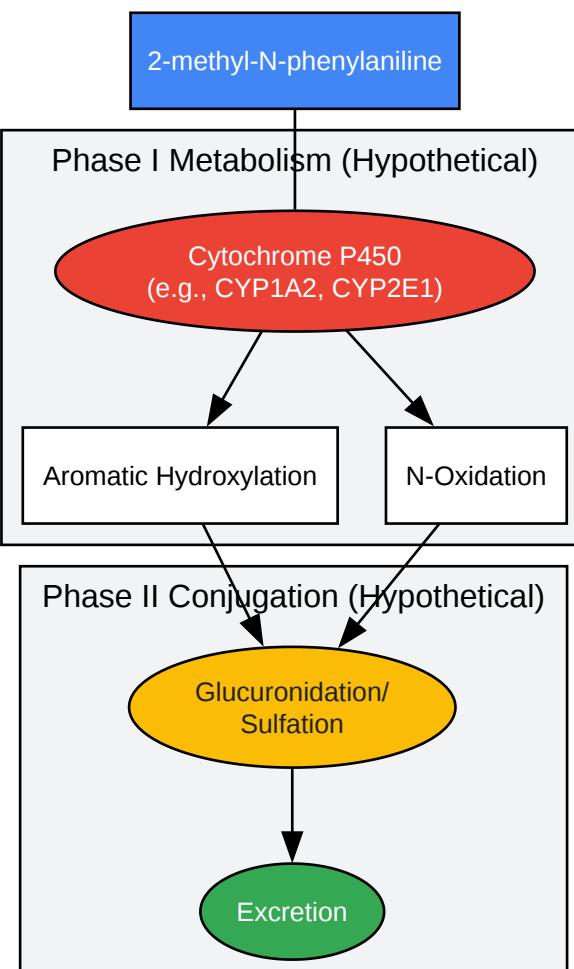
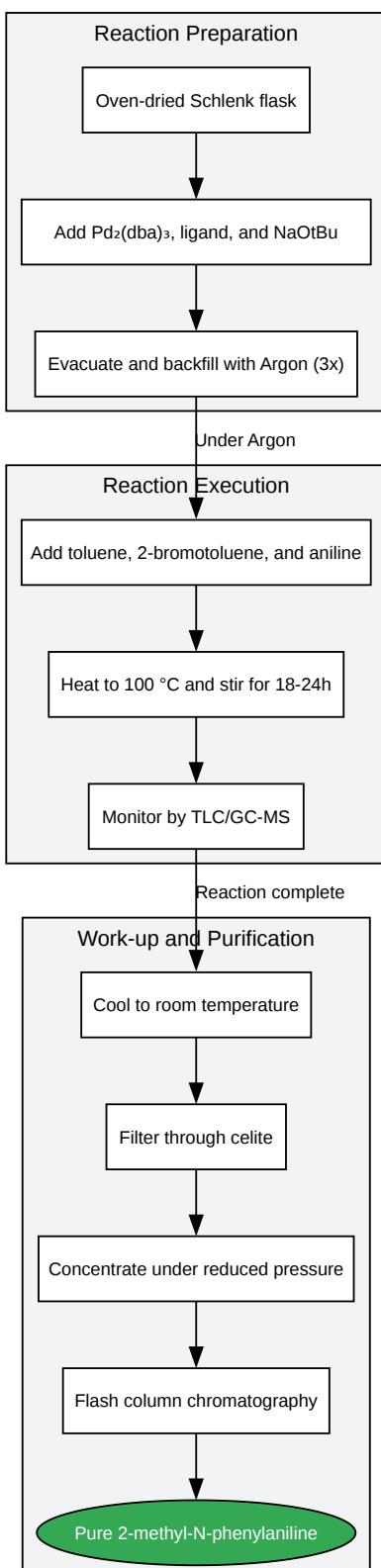
Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6 mL of deuterated chloroform (CDCl_3).
- ^1H NMR: Acquire the spectrum on a 400 MHz or higher spectrometer. The expected aromatic protons will appear in the range of δ 6.8-7.4 ppm, the N-H proton as a broad singlet, and the methyl protons around δ 2.3 ppm.
- ^{13}C NMR: Acquire a proton-decoupled ^{13}C NMR spectrum. The aromatic carbons will resonate in the δ 115-150 ppm region, and the methyl carbon will appear around δ 17-20 ppm.

Visualizations

Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of **2-methyl-N-phenylaniline** via the Buchwald-Hartwig amination.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2-methyl-N-phenylaniline | | High Purity [benchchem.com]
- 3. CN101774929A - Preparation method of 2-methyl-4-nitrophenylamine - Google Patents [patents.google.com]
- 4. iehpc.gdut.edu.cn [iehpc.gdut.edu.cn]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. uoguelph.ca [uoguelph.ca]
- 8. par.nsf.gov [par.nsf.gov]
- To cite this document: BenchChem. [Technical Guide: Properties of 2-methyl-N-phenylaniline (CAS 1205-39-6)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073849#2-methyl-n-phenylaniline-cas-number-1205-39-6-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com